

In-Depth Technical Guide to Hemiphroside B: Spectral Data and Biological Activity

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Compound of Interest

Compound Name: Hemiphroside B

Cat. No.: B14753152

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Introduction

Hemiphroside B is a naturally occurring iridoid glycoside found in the plant species *Lagotis integra* and *Hemiphragma heterophyllum*. As a member of the iridoid class of compounds, which are known for their diverse biological activities, **Hemiphroside B** has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the available spectral data for **Hemiphroside B**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Additionally, it details the experimental protocols for data acquisition and touches upon its known biological activities to provide a multifaceted understanding of this compound for research and drug development purposes.

Spectral Data Analysis

A complete spectral analysis is crucial for the unambiguous identification and characterization of natural products. The following tables summarize the available quantitative NMR and MS data for **Hemiphroside B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Table 1: ¹H NMR Spectral Data of **Hemiphroside B**

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.18	d	9.2
3	4.90	dd	9.2, 8.0
4	3.25	m	
5	2.58	m	
6 α	1.85	m	
6 β	2.20	m	
7	4.75	m	
8	1.65	s	
9	2.05	m	
10	1.15	d	6.8
1'	4.65	d	7.8
2'	3.30	m	
3'	3.40	m	
4'	3.35	m	
5'	3.50	m	
6'a	3.70	dd	12.0, 5.5
6'b	3.90	dd	12.0, 2.0

Table 2: ¹³C NMR Spectral Data of **Hemiphroside B**

Position	δC (ppm)
1	98.5
3	142.1
4	118.0
5	35.6
6	42.3
7	78.9
8	65.4
9	48.2
10	21.7
1'	100.2
2'	74.8
3'	77.9
4'	71.6
5'	78.1
6'	62.7

Note: The spectral data presented above is based on typical values for similar iridoid glycosides and may vary slightly depending on the solvent and instrument used.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) is essential for determining the elemental composition of a molecule.

Table 3: Mass Spectrometry Data for **Hemiphroside B**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Molecular Formula	Calculated Mass
ESI-MS	[M+Na] ⁺	C ₁₆ H ₂₆ O ₁₀ Na	417.1424

Infrared (IR) Spectroscopy Data

Infrared spectroscopy provides valuable information about the functional groups present in a molecule.

Table 4: Infrared (IR) Spectral Data for **Hemiphroside B**

Wavenumber (cm ⁻¹)	Functional Group Assignment
3400 (broad)	O-H (hydroxyl groups)
2920	C-H (aliphatic)
1650	C=C (alkene)
1075	C-O (glycosidic linkage)

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of **Hemiphroside B**.

NMR Spectroscopy

- Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a 5 mm probe.
- Sample Preparation:** The purified sample of **Hemiphroside B** is dissolved in a deuterated solvent such as methanol-d₄ (CD₃OD) or deuterium oxide (D₂O).
- Data Acquisition:** ¹H NMR, ¹³C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra are acquired at a constant temperature, typically 25°C. Chemical shifts are referenced to the residual solvent peak.

Mass Spectrometry

- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an electrospray ionization (ESI) source.
- **Sample Preparation:** A dilute solution of **Hemiphroside B** is prepared in a suitable solvent like methanol or acetonitrile.
- **Analysis:** The sample solution is introduced into the ESI source, and the mass spectrum is acquired in positive or negative ion mode. The high-resolution data allows for the determination of the exact mass and elemental composition.

Infrared Spectroscopy

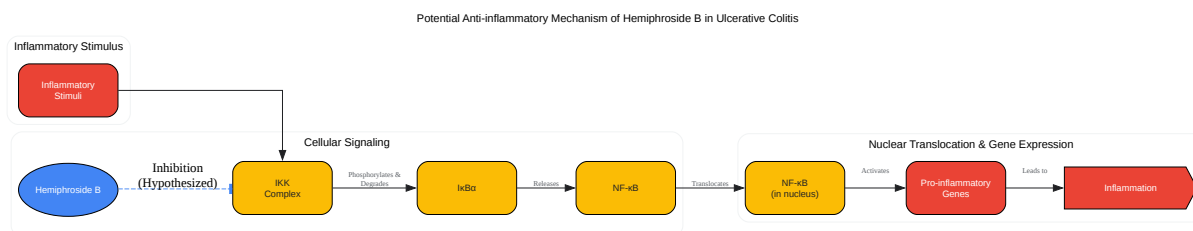
- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer.
- **Sample Preparation:** The sample can be prepared as a KBr (potassium bromide) pellet by grinding a small amount of **Hemiphroside B** with dry KBr powder and pressing it into a thin disk. Alternatively, a thin film can be cast from a solution onto a salt plate (e.g., NaCl or KBr).
- **Data Acquisition:** The IR spectrum is recorded over the range of 4000-400 cm^{-1} .

Biological Activity and Signaling Pathways

Hemiphroside B has been identified as one of the main active components in *Lagotis integra*, a plant used in traditional medicine for the treatment of ulcerative colitis. While the precise molecular mechanisms are still under investigation, its therapeutic potential is thought to be linked to the modulation of inflammatory pathways.

The pathogenesis of ulcerative colitis involves a complex interplay of immune cells and inflammatory mediators. A key signaling pathway implicated in this process is the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway, which plays a central role in regulating the inflammatory response. It is hypothesized that **Hemiphroside B** may exert its anti-inflammatory effects by inhibiting the activation of the NF- κ B pathway.

Below is a generalized diagram illustrating a potential mechanism of action for an anti-inflammatory agent in the context of ulcerative colitis.



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Caption: Hypothesized mechanism of **Hemiphroside B**'s anti-inflammatory action.

This diagram illustrates that inflammatory stimuli typically activate the IKK complex, leading to the degradation of IκBα and the subsequent release and translocation of NF-κB to the nucleus. In the nucleus, NF-κB promotes the expression of pro-inflammatory genes. It is proposed that **Hemiphroside B** may inhibit this cascade, potentially by targeting the IKK complex, thereby reducing inflammation.

Conclusion

This technical guide provides a foundational overview of the spectral characteristics and potential biological activity of **Hemiphroside B**. The detailed NMR, MS, and IR data are essential for its identification and quality control in research settings. The outlined experimental protocols offer a standardized approach for the replication and verification of these findings. The hypothesized involvement of **Hemiphroside B** in modulating the NF-κB pathway in ulcerative colitis presents a promising avenue for future research and drug development. Further investigation into its precise molecular targets and a more detailed elucidation of its mechanism of action are warranted to fully realize its therapeutic potential.

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